

# Cyclohexyl Propionate: A Technical Guide to its Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Cyclohexyl propionate**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties and structural characteristics of **cyclohexyl propionate**. The information is presented to support research, scientific analysis, and professionals in the field of drug development. All quantitative data has been summarized in structured tables for ease of comparison, and a detailed experimental protocol for its synthesis is provided.

## Chemical Identity and Structure

**Cyclohexyl propionate**, also known as cyclohexyl propanoate, is the ester formed from the reaction of cyclohexanol and propionic acid.<sup>[1][2]</sup> Its chemical formula is C9H16O2.<sup>[1]</sup> The structure consists of a cyclohexyl ring attached to the oxygen atom of a propionate group.

Molecular Structure:

- IUPAC Name: cyclohexyl propanoate<sup>[1]</sup>
- SMILES: CCC(=O)OC1CCCCC1<sup>[1]</sup>
- InChI: InChI=1S/C9H16O2/c1-2-9(10)11-8-6-4-3-5-7-8/h8H,2-7H2,1H3<sup>[1]</sup>
- InChIKey: MAMMVUWCKMOLSG-UHFFFAOYSA-N<sup>[1]</sup>

# Physicochemical Properties

**Cyclohexyl propionate** is a colorless liquid with a characteristic fruity aroma, often described as apple- or banana-like.[2] It is generally insoluble in water. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Cyclohexyl Propionate**

Property	Value	Reference(s)
Molecular Weight	156.22 g/mol	[1]
Boiling Point	72-73 °C at 10 mmHg	[2]
Density	0.954 g/mL at 25 °C	[2]
Refractive Index	1.441 at 20 °C	[2]
Flash Point	Combustible liquid	[3]
Solubility	Insoluble in water	
Appearance	Colorless liquid	[2]

# Spectroscopic Data

The structural characterization of **cyclohexyl propionate** is supported by various spectroscopic techniques.

- Mass Spectrometry (MS): The electron ionization (EI) mass spectrum of **cyclohexyl propionate** shows characteristic fragmentation patterns. Key fragments are observed at m/z values of 57.0 (base peak), 82.0, 29.0, 67.0, and 75.0.[1]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands for the ester functional group. A strong C=O stretching vibration is expected around  $1730\text{ cm}^{-1}$ , and C-O stretching vibrations will also be present.[4][5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum will show signals corresponding to the protons of the cyclohexyl ring and the ethyl group of the propionate moiety.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will exhibit distinct peaks for the carbonyl carbon of the ester, the carbons of the cyclohexyl ring, and the carbons of the ethyl group.[\[1\]](#)

## Experimental Protocols

### Synthesis of Cyclohexyl Propionate via Microwave-Assisted Esterification

A high-yield synthesis of **cyclohexyl propionate** can be achieved through the direct esterification of propionic acid and cyclohexanol using a solid acid catalyst under microwave irradiation.[\[6\]](#)

#### Materials:

- Propionic acid
- Cyclohexanol
- Ferric sulfate hydrate ( $\text{Fe}_2(\text{SO}_4)_3 \cdot x\text{H}_2\text{O}$ ) as a catalyst
- Cyclohexane (as a water-carrying agent)

#### Instrumentation:

- Microwave reactor

#### Procedure:

- In a suitable reaction vessel, combine propionic acid (0.05 mol), cyclohexanol (in a 3:1 molar ratio to propionic acid), 1.5 g of ferric sulfate hydrate, and 6 mL of cyclohexane.[\[6\]](#)
- Place the reaction vessel in the microwave reactor.
- Irradiate the mixture at a power of 700 W for 30 minutes.[\[6\]](#)

- After the reaction is complete, allow the mixture to cool to room temperature.
- The resulting **cyclohexyl propionate** can be purified by standard methods such as filtration to remove the catalyst, followed by distillation to isolate the final product.

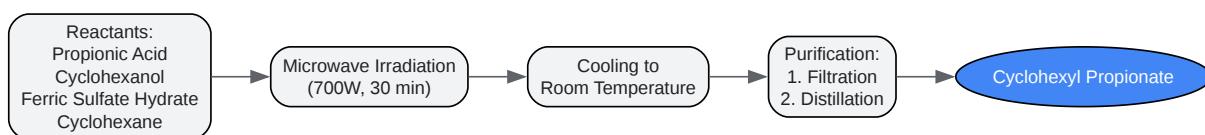
This method has been reported to achieve a yield of up to 94.4%.[\[6\]](#)

## Visualizations

### Chemical Structure of Cyclohexyl Propionate

Caption: 2D structure of the **cyclohexyl propionate** molecule.

## Experimental Workflow for Microwave-Assisted Synthesis



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Caption: Workflow for the synthesis of **cyclohexyl propionate**.

## Safety and Handling

**Cyclohexyl propionate** is a combustible liquid.[\[3\]](#) Standard laboratory safety precautions should be observed when handling this chemical. This includes wearing appropriate personal protective equipment such as gloves, safety glasses, and a lab coat.[\[3\]](#) The compound should be used in a well-ventilated area. In case of fire, use dry chemical, carbon dioxide, or alcohol-resistant foam extinguishers.[\[3\]](#)

## Applications

**Cyclohexyl propionate** is primarily used as a synthetic flavoring and fragrance agent due to its pleasant fruity aroma.[\[2\]](#) It finds applications in the food and beverage industry, as well as in

personal care products.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)